

# Established Dosing from Clinical Trials

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Nazartinib

CAS No.: 1508250-71-2

Cat. No.: S547951

Get Quote

The recommended dose for **Nazartinib** in clinical studies is summarized in the following table. Please note that this information is for research reference only [1] [2].

Dosage Form	Recommended Phase 2 Dose	Dosing Frequency
Tablets	150 mg	Once daily [2]
Capsules	150 mg	Once daily [2]

## Preclinical Experimental Data

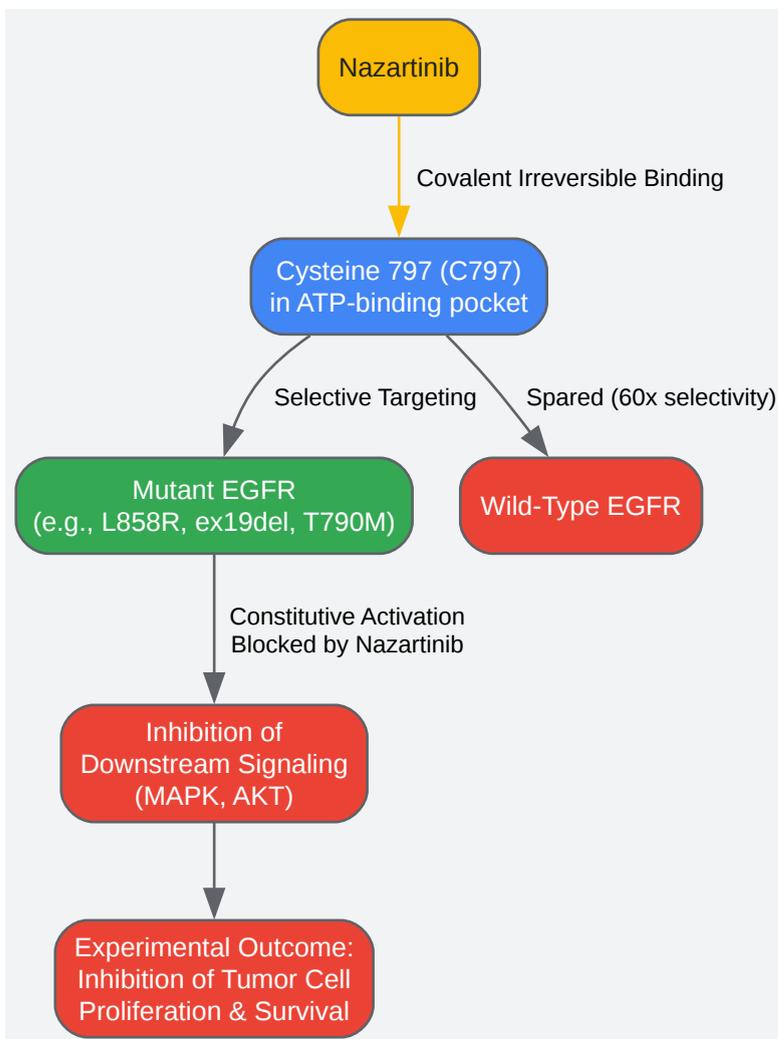
For research purposes, quantitative data on **Nazartinib**'s potency from biochemical and cellular assays can inform experimental design. The data below, primarily from one source, illustrates its activity against various EGFR mutants [3] [4].

Assay Type	EGFR Mutation	Potency (IC50/EC50/Ki)
Biochemical (Ki)	Mutant (general)	0.031 $\mu$ M [4]
Cellular (EC50)	L858R	5 nM [4]
Cellular (EC50)	Ex19del	1 nM [4]

Assay Type	EGFR Mutation	Potency (IC50/EC50/Ki)
Cellular (EC50)	L858R/T790M	3 nM [4]
Cellular (IC50)	L858R/T790M	~10 nM [3]
Cellular (IC50)	G719S/T790M	~100 nM [3]

## Experimental Workflow & Mechanism of Action

The diagram below outlines **Nazartinib**'s mechanism of action as a covalent, irreversible inhibitor, which is crucial for designing relevant experiments.



Click to download full resolution via product page

## Guidance for Researchers

Since official dose adjustment protocols are not publicly available in the search results, here are steps you can take in your research:

- **Consult Preclinical Models:** The cellular and biochemical potency data (IC50/EC50) in the table above can serve as a starting point for determining effective concentrations in *in vitro* assays. Subsequent dose-response experiments are necessary to establish optimal dosing for your specific research models [3] [4].
- **Focus on Key Mutations:** **Nazartinib** shows high potency against classic EGFR mutations (ex19del, L858R) and the T790M resistance mutation. Be aware that its efficacy may be lower against some less common mutations, such as G719S or L861Q, especially when combined with T790M [3].
- **Acknowledge the Lack of Guidelines:** For formal technical support documentation, it is important to state: "**Specific clinical guidelines for dose adjustment in response to adverse events are not provided in the available literature and would typically be defined in the clinical trial protocol managed by the sponsoring pharmaceutical company.**"

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Clinical efficacy and safety of nazartinib for epidermal ... [pmc.ncbi.nlm.nih.gov]
2. Nazartinib for treatment-naive EGFR-mutant non-small cell ... [sciencedirect.com]
3. Characterization of the efficacies of osimertinib and nazartinib against... [oncotarget.com]
4. | EGFR | TargetMol Nazartinib [targetmol.com]

To cite this document: Smolecule. [Established Dosing from Clinical Trials]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547951#nazartinib-dose-adjustment-guidelines>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** info@smolecule.com  
**Web:** www.smolecule.com